

Isonoechamaejasmin A: A Biflavonoid from the Roots of *Stellera chamaejasme*

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Compound of Interest

Compound Name: *Isonoechamaejasmin A*

Cat. No.: B3030143

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An In-depth Technical Guide on its Natural Source, Distribution, and Biological Activity

For Researchers, Scientists, and Drug Development Professionals

Introduction

Isonoechamaejasmin A is a naturally occurring biflavonoid that has been identified and isolated from the medicinal plant *Stellera chamaejasme* L., a member of the Thymelaeaceae family. This plant, also known as "Rui-Xiang-Lang-Du" in traditional Chinese medicine, has a long history of use for various ailments. Biflavonoids, a class of polyphenolic compounds, are known for their diverse pharmacological activities, and **Isonoechamaejasmin A**, along with its isomers and related compounds, has garnered scientific interest for its potential biological effects. This technical guide provides a comprehensive overview of the natural source, distribution, and known biological activities of **Isonoechamaejasmin A**, with a focus on presenting available data in a structured format for researchers and drug development professionals.

Natural Source and Distribution

The primary and thus far only documented natural source of **Isonoechamaejasmin A** is the root of *Stellera chamaejasme* L.[1][2][3]. This perennial herb is predominantly distributed in the grasslands of Russia, Mongolia, and China[4]. Biflavonoids are considered chemotaxonomically significant within the Thymelaeaceae family, suggesting that related

species may also be potential, yet currently undocumented, sources of **Isonoechamaejasmin A** or similar structures.

While the presence of **Isonoechamaejasmin A** in *Stellera chamaejasme* is established, specific quantitative data regarding its yield from the plant material is not readily available in the reviewed literature. However, studies on the total flavonoid content in the roots of *Stellera chamaejasme* have been conducted, providing a general indication of the abundance of this class of compounds.

Table 1: General Flavonoid Content in *Stellera chamaejasme*

Plant Part	Extraction Method	Total Flavonoid Content (%)	Reference
Roots	Ethanol Extraction	11.21	[5]

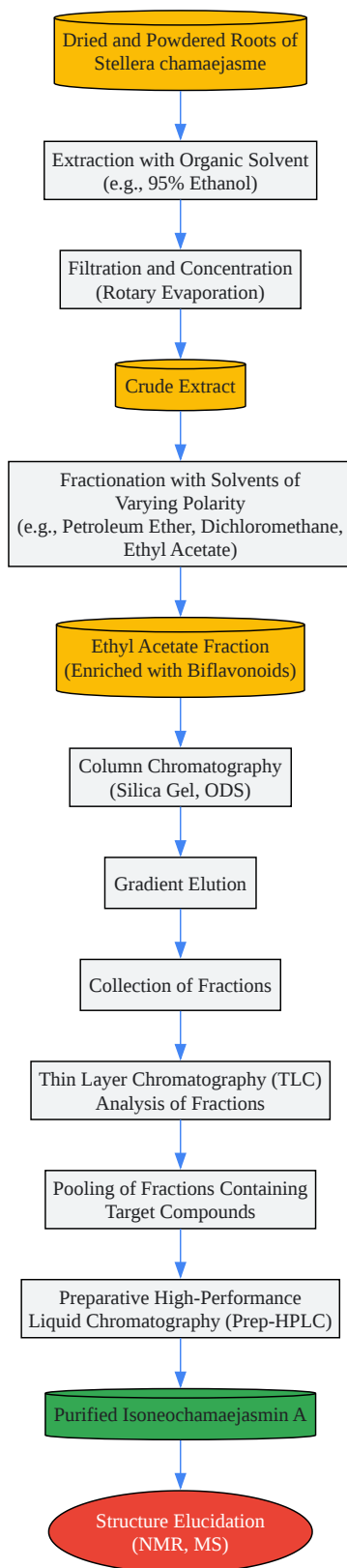
Note: This table represents the total flavonoid content and not the specific yield of **Isonoechamaejasmin A**.

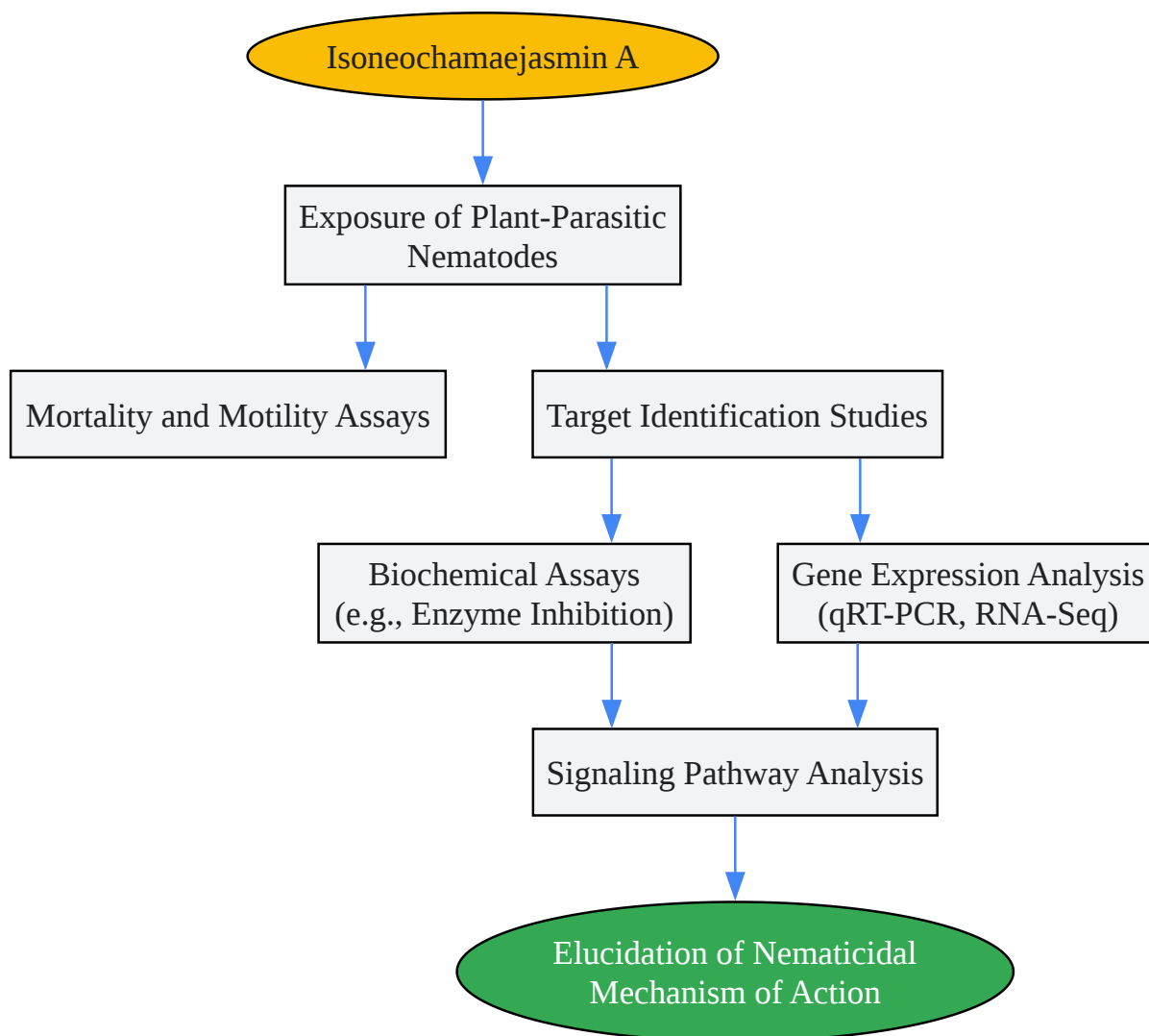
Experimental Protocols

Detailed, step-by-step experimental protocols for the specific isolation and purification of **Isonoechamaejasmin A** are not explicitly detailed in the available literature. However, the general methodologies employed for the isolation of biflavonoids from *Stellera chamaejasme* are consistently reported as involving various chromatographic techniques.

General Isolation and Purification Workflow for Biflavonoids from *Stellera chamaejasme*

The following workflow represents a generalized procedure based on methodologies described for the isolation of biflavonoids from *Stellera chamaejasme*.





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